

An In-Depth Technical Guide to 1-(3-Bromopropyl)-4-chlorobenzene

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Compound of Interest

Compound Name: 1-(3-Bromopropyl)-4-chlorobenzene

Cat. No.: B1277888

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This technical guide provides a comprehensive overview of **1-(3-bromopropyl)-4-chlorobenzene**, including its chemical identity, physical properties, a representative synthesis protocol, and safety information. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Synonyms

The nomenclature and various identifiers for this compound are crucial for accurate documentation and database searches.

IUPAC Name: The systematically generated and internationally recognized name for this compound is **1-(3-bromopropyl)-4-chlorobenzene**.^[1]

Synonyms: This compound is known by several other names in chemical literature and commercial catalogs. Recognizing these synonyms is key to a thorough literature search. A comprehensive list of synonyms includes:

- 3-(4-Chlorophenyl)propyl bromide^[1]
- 1-Chloro-4-(3-bromopropyl)benzene^[1]
- 1-Bromo-3-(4-chlorophenyl)propane^[1]
- Benzene, 1-(3-bromopropyl)-4-chloro-[1][2]

- 3-(p-Chlorophenyl)-1-propyl bromide[1]
- 3-(4-Chlorophenyl)-1-bromopropane[2]

Physicochemical Properties

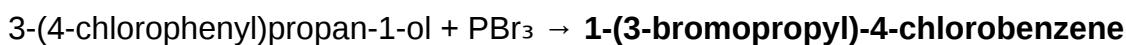
A summary of the key physical and chemical properties of **1-(3-bromopropyl)-4-chlorobenzene** is presented in the table below. These properties are essential for designing experimental conditions, understanding its behavior in various solvents, and for analytical characterization.

Property	Value	Reference
Molecular Formula	C9H10BrCl	[1][3]
Molecular Weight	233.53 g/mol	[1][3]
CAS Number	64473-35-4	[1]
Boiling Point	92 °C at 0.3 Torr	[4]
Density	1.424 g/cm ³	[4]
InChI	InChI=1S/C9H10BrCl/c10-7-1-2-8-3-5-9(11)6-4-8/h3-6H,1-2,7H2	[1]
SMILES	C1=CC(=CC=C1CCCBr)Cl	[1]

Synthesis Protocol

The following section details a representative experimental protocol for the synthesis of a structurally related compound, which can be adapted for the synthesis of **1-(3-bromopropyl)-4-chlorobenzene**. The described synthesis involves the conversion of a primary alcohol to an alkyl bromide. A plausible synthesis for **1-(3-bromopropyl)-4-chlorobenzene** would start from 3-(4-chlorophenyl)propan-1-ol.

Reaction Scheme:



Materials and Reagents:

- 3-(4-chlorophenyl)propan-1-ol
- Phosphorus tribromide (PBr_3)
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Diatomaceous earth

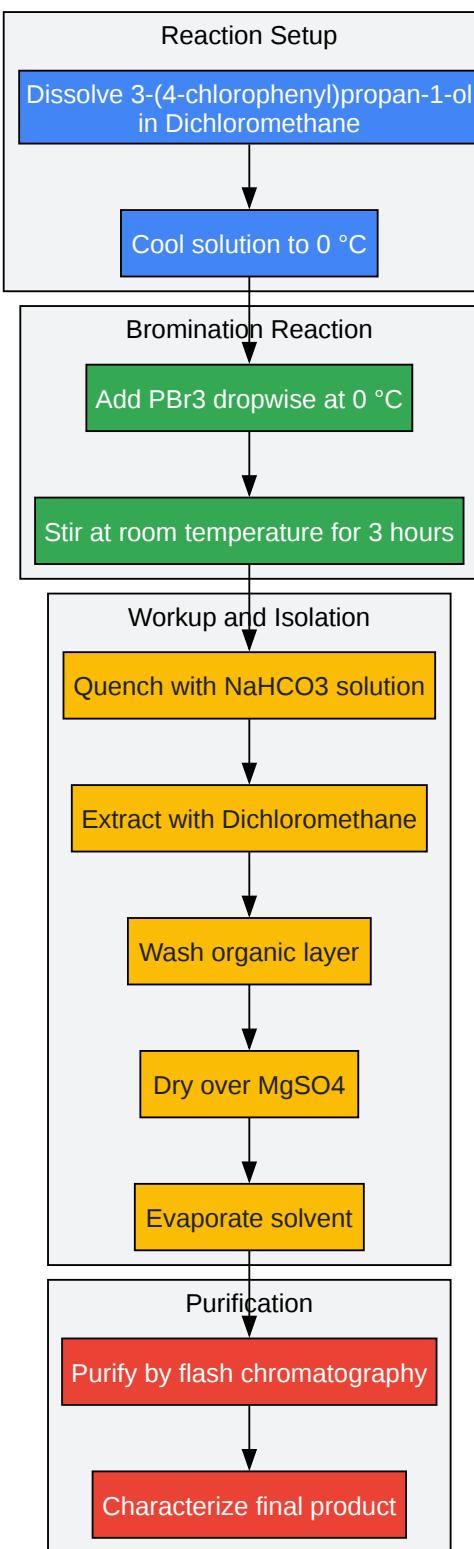
Procedure:

- A solution of 3-(4-chlorophenyl)propan-1-ol (1.0 equivalent) in dichloromethane is cooled to 0 °C in an ice bath.
- Phosphorus tribromide (0.33 equivalents) is added dropwise to the cooled solution over a period of 30 minutes, maintaining the temperature at 0 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 3 hours.
- The reaction is then carefully quenched by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- The mixture is transferred to a separatory funnel, and the organic layer is washed sequentially with saturated sodium bicarbonate solution and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered through a pad of diatomaceous earth, and the solvent is removed under reduced pressure to yield the crude product.
- The crude **1-(3-bromopropyl)-4-chlorobenzene** can be purified by flash column chromatography on silica gel.

Logical Workflow for Synthesis

The following diagram illustrates the logical workflow of the synthesis protocol described above.

Synthesis Workflow for 1-(3-Bromopropyl)-4-chlorobenzene



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Caption: A flowchart illustrating the key stages in the synthesis of **1-(3-bromopropyl)-4-chlorobenzene**.

Safety Information

1-(3-Bromopropyl)-4-chlorobenzene is classified with the following GHS hazard statements[1]:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood.

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References

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